

amphotericin B methyl ester hydrochloride CAS number identification

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Compound of Interest

Compound Name: *Amphotericin B, methyl ester, hydrochloride*

CAS No.: 35375-29-2

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An In-Depth Technical Guide to Amphotericin B Methyl Ester Hydrochloride for Researchers

Executive Summary

Amphotericin B (AmB) remains a powerful, broad-spectrum antifungal agent, yet its clinical and research applications are hampered by significant nephrotoxicity and poor aqueous solubility. To address these limitations, the semi-synthetic derivative Amphotericin B methyl ester (AME) was developed. As its hydrochloride salt, this compound exhibits markedly improved water solubility and a significantly reduced toxicity profile compared to its parent molecule. This guide provides a comprehensive technical overview of Amphotericin B methyl ester hydrochloride, focusing on its chemical identification, mechanism of action, comparative advantages, and practical experimental protocols for its use in a research setting. It is designed to serve as a foundational resource for researchers in pharmacology, virology, and mycology.

Introduction: Overcoming the Barriers of a Gold-Standard Antifungal

For decades, Amphotericin B has been an indispensable tool in combating systemic fungal infections. Its mechanism, which involves binding to ergosterol in fungal cell membranes, provides a broad spectrum of fungicidal activity. However, this efficacy comes at a cost. AmB's interaction with cholesterol in mammalian cell membranes leads to dose-limiting toxicities, particularly renal damage.[1][2] Furthermore, its inherent insolubility in aqueous solutions complicates formulation and administration.[3]

The development of Amphotericin B methyl ester hydrochloride (AME-HCl) represents a significant step forward. By esterifying the carboxyl group of the parent molecule, this derivative retains the essential antifungal pharmacophore while fundamentally altering its physicochemical properties. The result is a compound with enhanced water solubility and a dramatically improved safety profile, making it a valuable agent for both in vitro and in vivo research.[1][4]

Chemical Identification and Physicochemical Properties

Accurate identification is critical for experimental integrity. While the compound is predominantly used and referenced as the hydrochloride salt for its solubility, it is indexed in chemical databases primarily by the CAS number of the free methyl ester.

Property	Data	Source(s)
Chemical Name	methyl (1R,3S,5R,6R,9R,11R,15S,16R,17R,18S,19E,21E,23E,25E,27E,29E,31E,33R,35S,36R,37S)-33-(((2R,3S,4S,5S,6R)-4-amino-3,5-dihydroxy-6-methyltetrahydro-2H-pyran-2-yl)oxy)-1,3,5,6,9,11,17,37-octahydroxy-15,16,18-trimethyl-13-oxo-14,39-dioxabicyclo[33.3.1]nonatriaconta-19,21,23,25,27,29,31-heptaene-36-carboxylate	[5][6]
Synonym(s)	Amphotericin B Monomethyl Ester, Methylamphotericin B	[5][6]
CAS Number	36148-89-7 (for the free methyl ester)	[5][7][8][9]
Molecular Formula	C ₄₈ H ₇₅ NO ₁₇	[9][10]
Molecular Weight	938.11 g/mol	[8][9]
Solubility	Water-soluble; Soluble in DMSO	[4][11][12]
Stability	In solution, generally less stable than Amphotericin B, though stability is improved at a controlled pH of 6.0 and 5°C. [13] Solid form is stable.	[13]
Storage	Store solid at -20°C, protected from light.	[8]

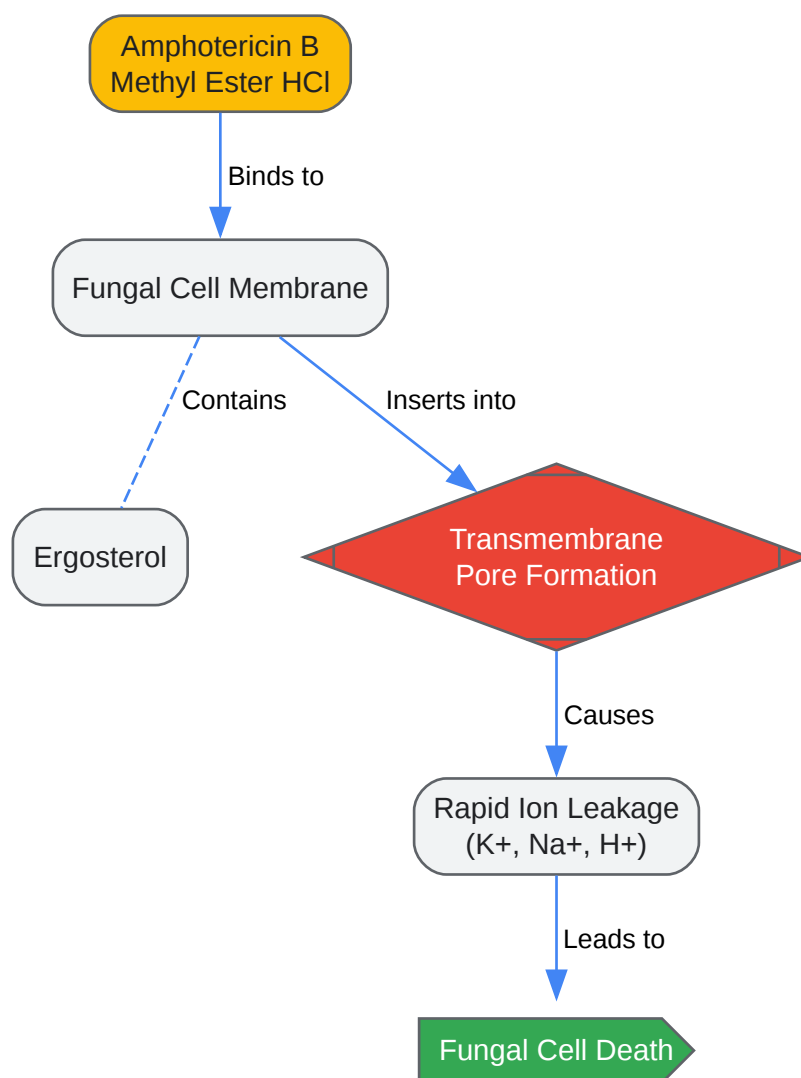
Mechanism of Action

AME-HCl's primary mode of action is inherited from its parent compound, targeting the fundamental building block of fungal cell membranes. However, its utility has expanded into antiviral research due to a distinct secondary mechanism.

Antifungal Activity: Membrane Disruption

The core mechanism relies on the high affinity of the polyene macrolide structure for ergosterol, a sterol unique to fungal cell membranes.^[14]

- **Binding:** AME-HCl binds selectively to ergosterol within the fungal membrane's lipid bilayer.
- **Pore Formation:** Upon binding, multiple AME-HCl molecules self-assemble, forming transmembrane channels or pores.
- **Ion Leakage:** These pores disrupt the membrane's integrity, causing a rapid and uncontrolled leakage of monovalent ions (K^+ , Na^+) and other essential small molecules from the cytoplasm.
- **Cell Death:** The resulting loss of ionic gradients and cellular contents leads to metabolic arrest and fungal cell death.



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Diagram 1: Antifungal mechanism of action.

Antiviral Activity: Inhibition of Viral Assembly

AME-HCl has demonstrated potent activity against enveloped viruses, including HIV-1 and Herpes Simplex Virus (HSV).[4][14] This action is distinct from its antifungal mechanism and is attributed to its interaction with cholesterol in host-derived viral envelopes. It disrupts the production of HIV-1 particles and potently inhibits viral replication.[14][15]

The Critical Advantage: A Superior Toxicity Profile

The primary rationale for choosing AME-HCl over conventional Amphotericin B in a research context is its significantly reduced toxicity. This allows for the administration of higher effective doses in animal models with fewer confounding adverse effects.

Parameter	Amphotericin B	Amphotericin B Methyl Ester HCl	Source(s)
Toxicity	High; Dose-limiting	Markedly lower	[1] [2]
Nephrotoxicity	Significant and common	Minimal; ~8x less nephrotoxic in dogs	[2] [16]
Acute Toxicity	High	~20 times less toxic in mice (IV)	[17]
Aqueous Solubility	Poor; requires solubilizing agents like deoxycholate	High	[3] [4]
Pharmacokinetics	Persistent in serum	Cleared ~4x faster from the central compartment	[16]

Studies in mice, rats, and dogs have consistently shown that AME-HCl is substantially less toxic than its parent compound, with a particularly dramatic reduction in kidney damage.[\[1\]](#)[\[2\]](#)[\[17\]](#)

Key Applications in Research

The unique properties of AME-HCl make it a versatile tool for various research applications:

- **Antifungal Drug Discovery:** Used as a control compound or as a scaffold for developing new polyene derivatives with improved therapeutic indices.
- **In Vivo Mycology Models:** Enables the study of fungal pathogenesis and treatment in animal models at concentrations that would be lethal with conventional Amphotericin B.[\[7\]](#)
- **Virology Research:** Serves as a tool to investigate the role of cholesterol in the lifecycle of enveloped viruses and to explore novel antiviral strategies.[\[4\]](#)

- **Membrane Biophysics:** Used to study the biophysical properties of sterol-containing lipid bilayers and the mechanics of pore formation.

Experimental Protocols

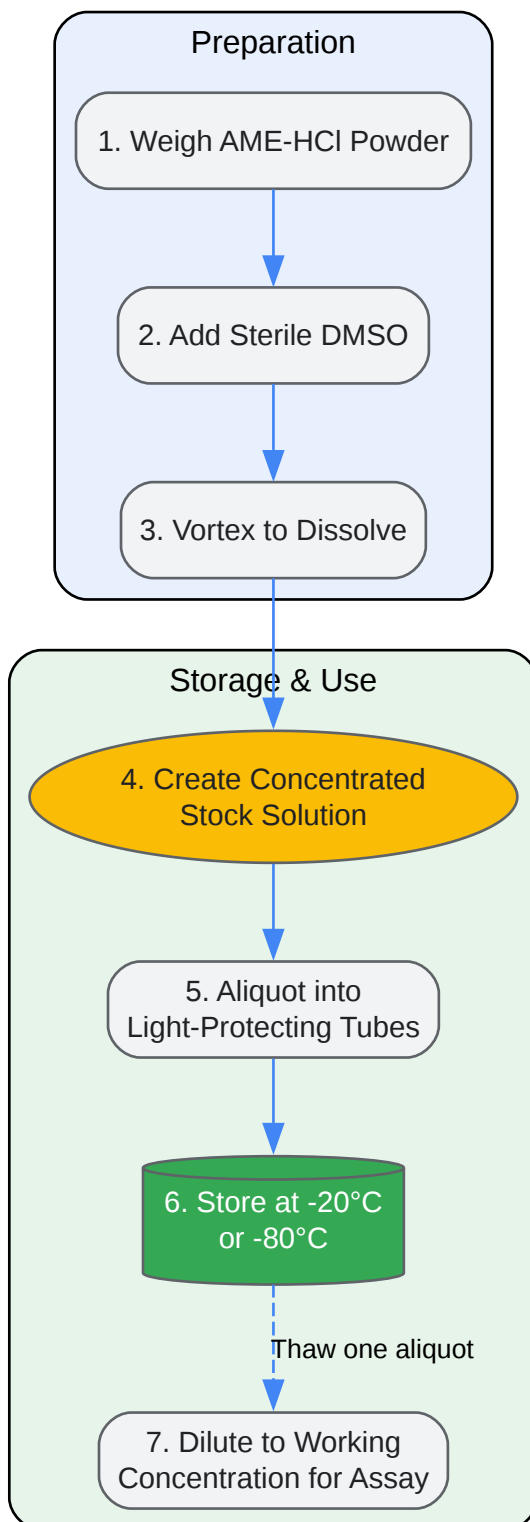
Protocol: Reconstitution and Handling of Stock Solutions

Causality: Proper solubilization is paramount for ensuring accurate and reproducible experimental results. While AME-HCl is water-soluble, creating a concentrated, sterile stock solution in an organic solvent like DMSO is a standard and reliable practice. This minimizes the volume of solvent added to the final experimental system and ensures complete dissolution before dilution in aqueous media.

Methodology:

- **Aseptic Technique:** Perform all steps in a laminar flow hood to maintain sterility.
- **Weighing:** Accurately weigh the desired amount of AME-HCl solid powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of high-purity, sterile-filtered DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved. A brief, gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Aliquoting:** Dispense the concentrated stock solution into smaller, single-use aliquots in sterile, light-protecting (amber) microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C, protected from light. For long-term storage, -80°C is recommended.
- **Working Solution Preparation:** When ready to use, thaw a single aliquot. Dilute the stock solution to the final working concentration in the appropriate sterile aqueous medium (e.g.,

PBS, cell culture media). Ensure the final concentration of DMSO in the experimental system is non-toxic (typically <0.5%).



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Diagram 2: Workflow for stock solution preparation.

Conclusion

Amphotericin B methyl ester hydrochloride is more than a mere derivative; it is a refined research tool that retains the potent, broad-spectrum activity of its predecessor while overcoming its most significant drawbacks. Its enhanced water solubility and, most critically, its vastly superior toxicity profile, empower researchers to conduct experiments with greater precision, safety, and translational relevance. This guide provides the foundational knowledge for scientists to confidently incorporate this valuable compound into their studies of fungal and viral pathogens.

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